

# 4-Methyl-1-naphthaleneboronic acid chemical structure and formula

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## Compound of Interest

Compound Name: 4-Methyl-1-naphthaleneboronic acid

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An In-Depth Technical Guide to **4-Methyl-1-naphthaleneboronic Acid**

## Introduction

**4-Methyl-1-naphthaleneboronic acid** is a versatile organoboron compound widely recognized for its significant role in organic synthesis and medicinal chemistry.<sup>[1]</sup> Featuring a naphthalene backbone substituted with a methyl group and a boronic acid functional group, it serves as a crucial building block in the development of pharmaceuticals, agrochemicals, and advanced materials.<sup>[1]</sup> Its utility is most prominently highlighted in palladium-catalyzed cross-coupling reactions, particularly the Suzuki-Miyaura coupling, for the formation of carbon-carbon bonds.<sup>[1]</sup> This guide provides a comprehensive overview of its chemical structure, properties, synthesis, and applications for researchers and professionals in drug development.

## Chemical Structure and Formula

The chemical structure of **4-Methyl-1-naphthaleneboronic acid** consists of a naphthalene ring system where a boronic acid group [-B(OH)<sub>2</sub>] is attached at the C1 position and a methyl group (-CH<sub>3</sub>) is at the C4 position.

- Molecular Formula: C<sub>11</sub>H<sub>11</sub>BO<sub>2</sub><sup>[1][2][3][4]</sup>
- IUPAC Name: (4-methylnaphthalen-1-yl)boronic acid<sup>[3][4][5]</sup>

- Canonical SMILES: CC1=CC=C(B(O)O)C2=CC=CC=C12[3][4]
- InChI Key: JHVQEUGNYSVSDH-UHFFFAOYSA-N[3][4]

## Physicochemical Properties

A summary of the key quantitative data and physical properties of **4-Methyl-1-naphthaleneboronic acid** is presented below.

Property	Value	Source(s)
Molecular Weight	186.01 g/mol or 186.02 g/mol	[1][2][3]
CAS Number	103986-53-4	[1][2][3]
Appearance	White to off-white crystalline powder	[1]
Melting Point	207 °C, 229-235 °C (decomposes)	[1][3][6]
Purity	≥95%, 96%, 97%	[3][4]
PubChem CID	2773511	[1][7]
MDL Number	MFCD01632204	[1][3]
Storage Conditions	Room Temperature, Keep in a dark place, sealed in dry	[1][8]

## Experimental Protocols

### Synthesis of 4-Methyl-1-naphthaleneboronic Acid

The following protocol details a common laboratory synthesis method.[6]

Materials:

- 1-Bromo-4-methylnaphthalene
- Anhydrous ethyl ether

- n-Butyllithium (n-BuLi) in hexane (e.g., 1.7 M solution)
- Triisopropyl borate
- Hydrochloric acid (HCl, 2M)
- Magnesium sulfate ( $MgSO_4$ )
- Dichloromethane ( $CH_2Cl_2$ )

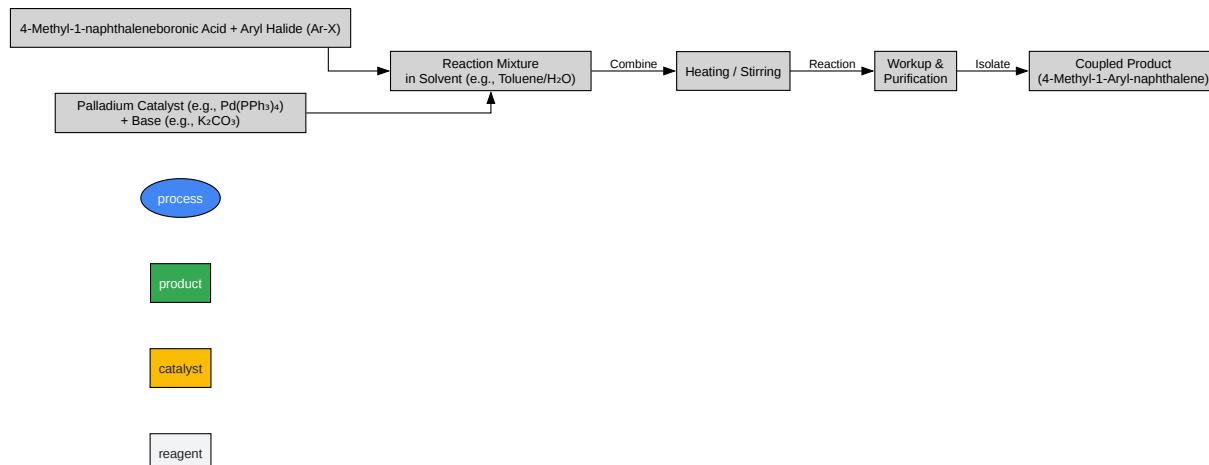
Procedure:

- Initial Setup: Dissolve 1-bromo-4-methylnaphthalene (1.5 g, 6.78 mmol) in anhydrous ethyl ether (200 mL) in a suitable reaction flask.[6]
- Lithiation: Cool the solution to -78°C using a dry ice/acetone bath.[6] Slowly add n-BuLi solution (10 mL of 1.7 M solution) dropwise, ensuring the temperature is maintained at -78°C.[6]
- Warming: After the addition is complete, allow the reaction mixture to gradually warm to room temperature and stir for 2 hours.[6]
- Borylation: Cool the reaction mixture back down to -78°C.[6] Quickly add a solution of triisopropyl borate (4 g, 4.91 mL, 21.27 mmol) in anhydrous ethyl ether (20 mL).[6]
- Final Reaction: Stir the mixture at -78°C for 30 minutes, then allow it to warm to room temperature and continue stirring for 15 hours.[6]
- Quenching and Extraction: Add 100 mL of 2M HCl to the reaction mixture. The milky white emulsion should become clear.[6] Separate the ether layer, and extract the aqueous layer with ethyl ether (3 x 100 mL).[6]
- Drying and Purification: Combine all the ether extracts and dry them over anhydrous  $MgSO_4$ . [6] Remove the solvent by rotary evaporation. Recrystallize the resulting solid from hot dichloromethane ( $CH_2Cl_2$ ) to yield the final product as a white solid.[6]

## Application in Suzuki-Miyaura Coupling (General Protocol)

**4-Methyl-1-naphthaleneboronic acid** is a key reactant for Suzuki-Miyaura cross-coupling reactions to form C-C bonds.[1][5]

General Workflow: A typical Suzuki-Miyaura coupling involves the reaction of an organoboron compound (like **4-Methyl-1-naphthaleneboronic acid**) with an organohalide in the presence of a palladium catalyst and a base.

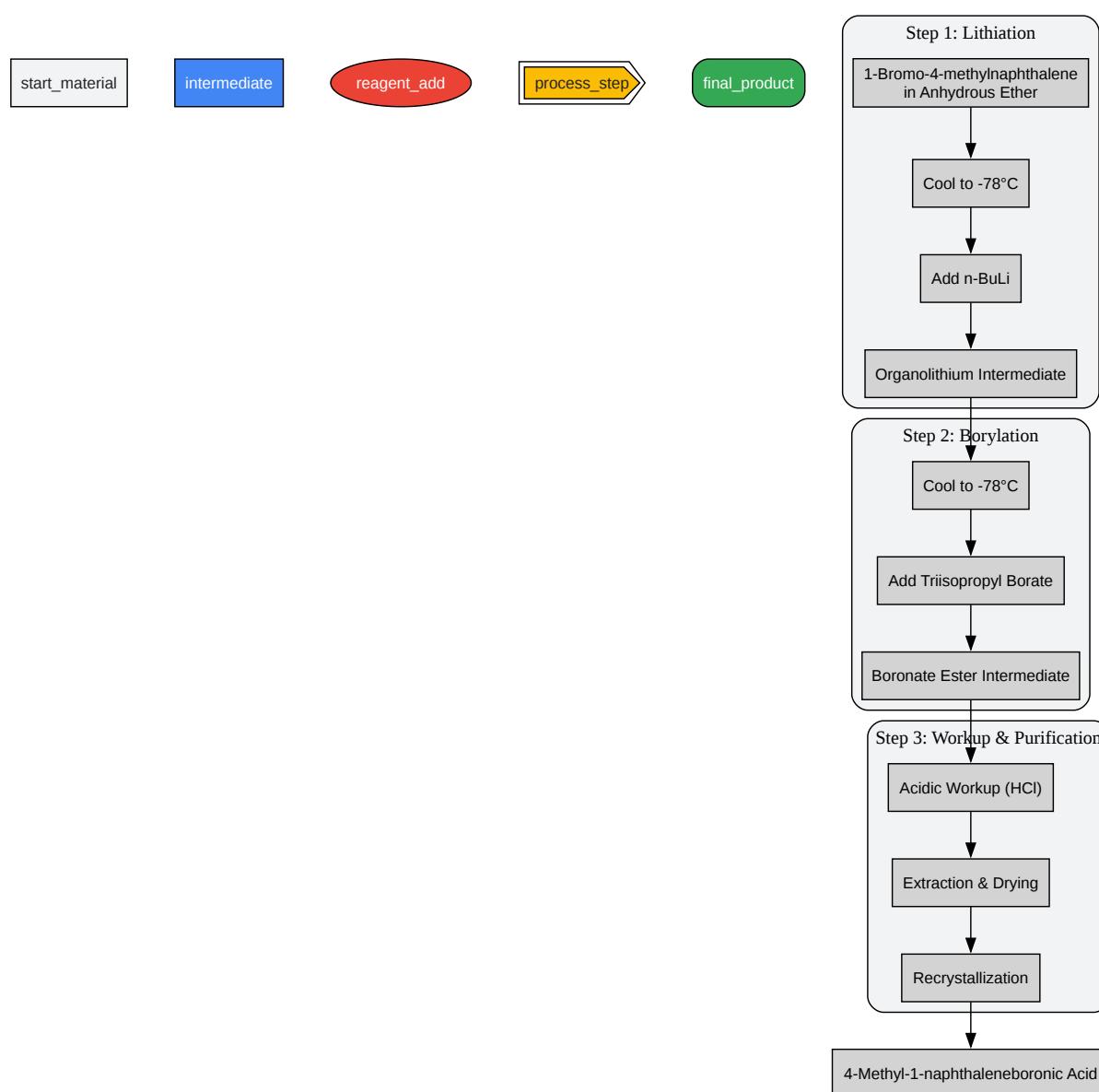


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Caption: General workflow for a Suzuki-Miyaura cross-coupling reaction.

## Logical Relationship and Synthesis Visualization

The synthesis of **4-Methyl-1-naphthaleneboronic acid** follows a precise logical workflow involving the formation of an organolithium intermediate followed by borylation and hydrolysis.

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Caption: Step-by-step workflow for the synthesis of **4-Methyl-1-naphthaleneboronic acid**.

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Address: 3281 E Guasti Rd  
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